

Preliminary Technical Guide: M1 Compound (Hypothetical M1-mAChR Agonist)

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Compound of Interest

Compound Name: Mitochondrial Fusion Promoter M1

Cat. No.: B15576139

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This document provides a preliminary technical overview of the hypothetical compound M1, a selective agonist of the M1 muscarinic acetylcholine receptor. The information presented herein is a synthesis of established principles and data relevant to M1-mAChR agonists.

Introduction

The M1 muscarinic acetylcholine receptor is a G-protein coupled receptor (GPCR) predominantly expressed in the central nervous system, particularly in the cortex and hippocampus. Its role in mediating slow excitatory postsynaptic potentials and modulating neuronal excitability makes it a critical target for enhancing cognitive function. The hypothetical M1 compound is designed as a selective orthosteric agonist to activate this receptor and its downstream signaling pathways.

Physicochemical Properties

A summary of the hypothetical physicochemical properties of the M1 compound is presented below.

Property	Value
Molecular Formula	C ₁₈ H ₂₁ N ₃ O ₂
Molecular Weight	311.38 g/mol
IUPAC Name	(R)-5-methyl-3-(1-methyl-1,2,5,6-tetrahydropyridin-3-yl)-1,2,4-oxadiazole
Solubility (Aqueous)	1.5 mg/mL
LogP	2.8
pKa	8.2 (amine)

In Vitro Pharmacology

The in vitro pharmacological profile of the M1 compound was characterized through a series of binding and functional assays.

Radioligand binding assays were conducted using membranes from CHO-K1 cells stably expressing human muscarinic receptor subtypes (M1-M5).

Receptor Subtype	K _i (nM) [³ H]-NMS Competition
M1	15
M2	850
M3	670
M4	450
M5	>1000

The agonist activity of the M1 compound was assessed by measuring inositol phosphate (IP) accumulation in CHO-K1 cells expressing the human M1 receptor.

Assay Parameter	Value
EC ₅₀ (IP Accumulation)	85 nM
E _{max} (% of Acetylcholine)	92%

Signaling Pathway

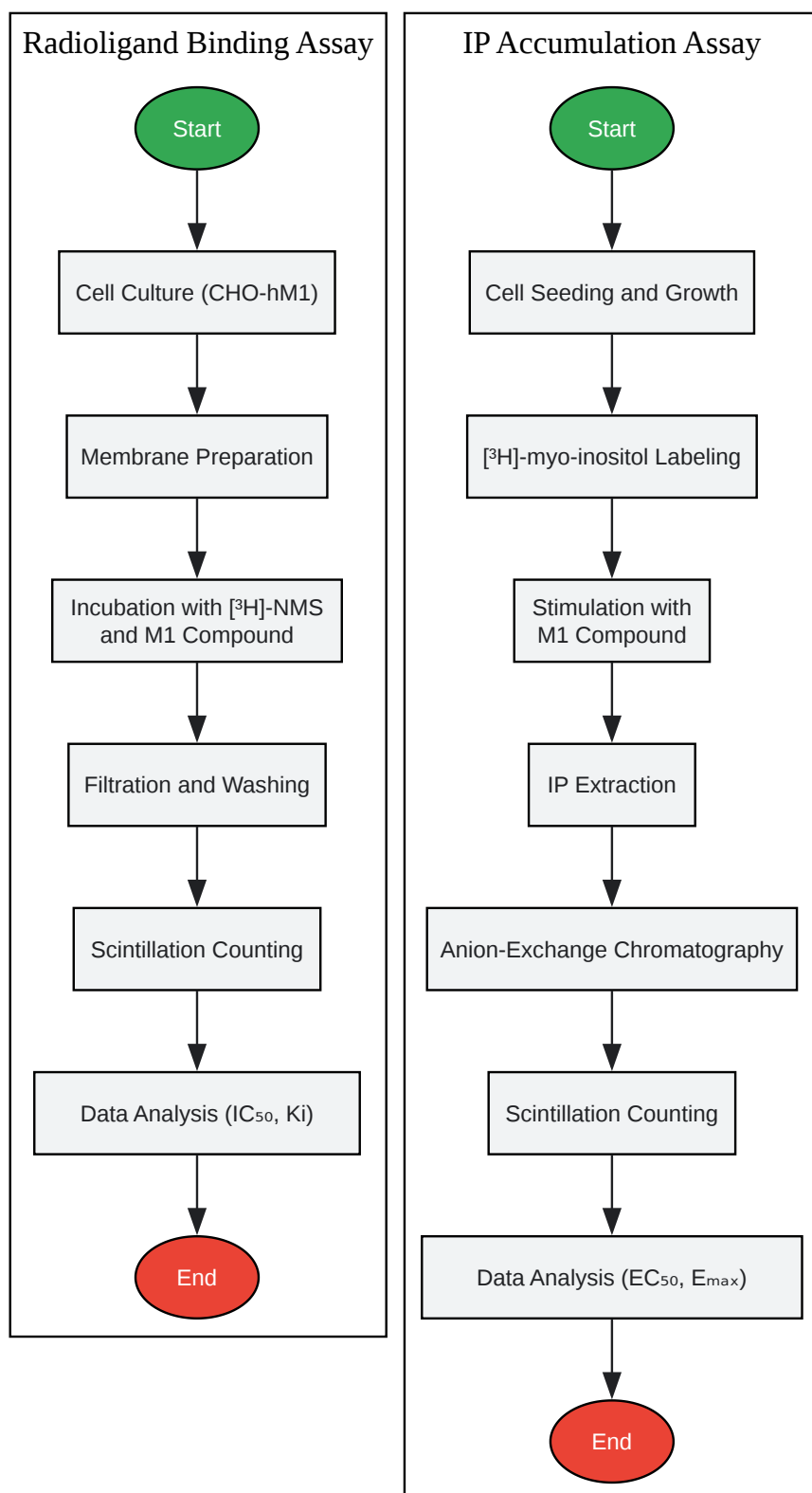
The M1 receptor primarily couples to the Gq/11 family of G proteins. Agonist binding by the M1 compound initiates a signaling cascade that leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ stimulates the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC).

Caption: M1 Receptor Signaling Pathway

Experimental Protocols

- **Cell Culture and Membrane Preparation:** CHO-K1 cells stably expressing human M1-M5 receptors were cultured in DMEM/F12 medium supplemented with 10% FBS and 400 µg/mL G418. Cells were harvested at 80-90% confluency, and crude membrane preparations were prepared by homogenization in ice-cold 50 mM Tris-HCl buffer followed by centrifugation.
- **Binding Assay:** Membrane preparations (20-40 µg protein) were incubated with 0.5 nM [³H]-N-methylscopolamine ([³H]-NMS) and increasing concentrations of the M1 compound in a final volume of 250 µL of assay buffer (50 mM Tris-HCl, 5 mM MgCl₂, pH 7.4). Non-specific binding was determined in the presence of 1 µM atropine.
- **Data Analysis:** The reaction was terminated by rapid filtration through GF/B filters. The filters were washed, and radioactivity was quantified by liquid scintillation counting. IC₅₀ values were determined by non-linear regression analysis, and K_i values were calculated using the Cheng-Prusoff equation.
- **Cell Culture:** CHO-K1 cells stably expressing the human M1 receptor were seeded into 96-well plates and grown to confluency.

- **Assay Protocol:** Cells were washed and incubated in a serum-free inositol-free medium containing [^3H]-myo-inositol for 16-24 hours. The cells were then washed and pre-incubated with 10 mM LiCl for 15 minutes. Increasing concentrations of the M1 compound were added, and the plates were incubated for 60 minutes at 37°C.
- **Data Analysis:** The reaction was stopped by the addition of ice-cold formic acid. The cell lysates were neutralized, and the inositol phosphates were separated by anion-exchange chromatography. The amount of [^3H]-inositol phosphates was quantified by liquid scintillation counting. EC_{50} and E_{max} values were determined by non-linear regression analysis.



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Caption: In Vitro Experimental Workflows

Conclusion

The hypothetical M1 compound demonstrates promising characteristics as a selective M1-mAChR agonist. Its in vitro profile suggests potent and selective activation of the M1 receptor, a key target for pro-cognitive therapies. Further preclinical development, including in vivo efficacy and safety studies, is warranted to fully elucidate its therapeutic potential.

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